

Technical Support Center: Troubleshooting Ferroptosis Induction with ML162

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Compound of Interest

Compound Name: ML162

Cat. No.: B15604667

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Welcome to the technical support center for researchers utilizing **ML162** to induce ferroptosis. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimentation, particularly when **ML162** fails to induce ferroptosis in your cell line.

Frequently Asked Questions (FAQs)

Q1: What is **ML162** and how does it induce ferroptosis?

ML162 is a small molecule inducer of ferroptosis, a form of iron-dependent regulated cell death characterized by the accumulation of lipid peroxides. Initially, **ML162** was thought to be a direct inhibitor of Glutathione Peroxidase 4 (GPX4), a key enzyme that neutralizes lipid hydroperoxides.[1] However, recent evidence suggests that **ML162** and the related compound RSL3 are not direct inhibitors of GPX4 but instead efficiently inhibit another selenoprotein, Thioredoxin Reductase 1 (TXNRD1).[2][3][4] Inhibition of TXNRD1 is believed to indirectly lead to the inactivation of GPX4, resulting in the accumulation of lipid reactive oxygen species (ROS) and subsequent ferroptotic cell death.[5]

Q2: What are the hallmarks of successful ferroptosis induction?

Successful induction of ferroptosis can be confirmed by observing several key cellular changes:

- **Increased Lipid Peroxidation:** This is a central feature of ferroptosis.[\[6\]](#)
- **Depletion of Intracellular Glutathione (GSH):** GSH is a crucial antioxidant, and its depletion is a common event in ferroptosis.[\[7\]](#)[\[8\]](#)
- **Loss of Cell Viability:** The ultimate outcome of ferroptosis is cell death.
- **Rescue by Ferroptosis Inhibitors:** Cell death induced by **ML162** should be preventable by co-treatment with specific ferroptosis inhibitors like ferrostatin-1 or liproxstatin-1.[\[2\]](#)[\[9\]](#)[\[10\]](#)
- **Rescue by Iron Chelators:** As ferroptosis is iron-dependent, iron chelators like deferoxamine (DFO) should also rescue cells from **ML162**-induced death.[\[2\]](#)[\[11\]](#)[\[12\]](#)

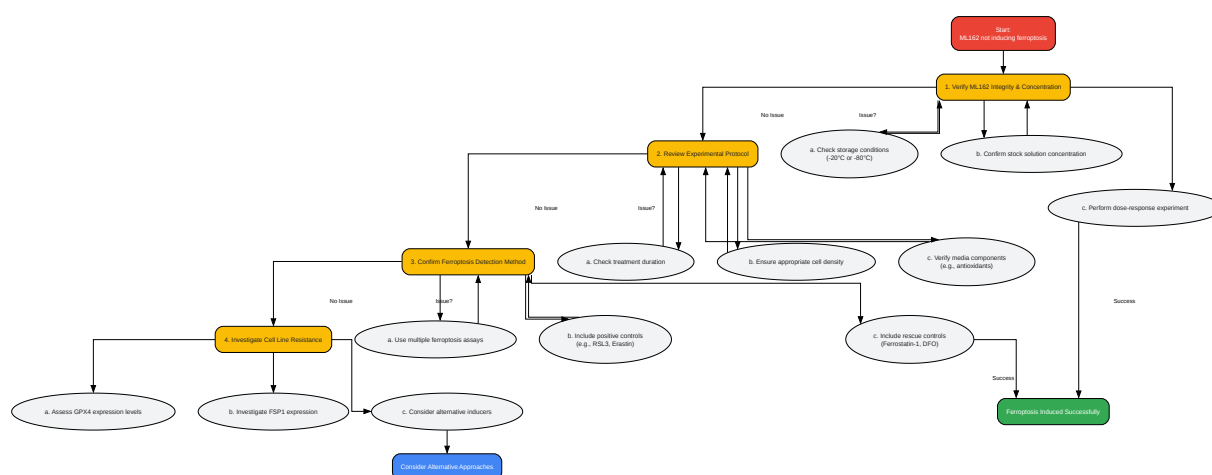
Q3: At what concentration should I use **ML162**?

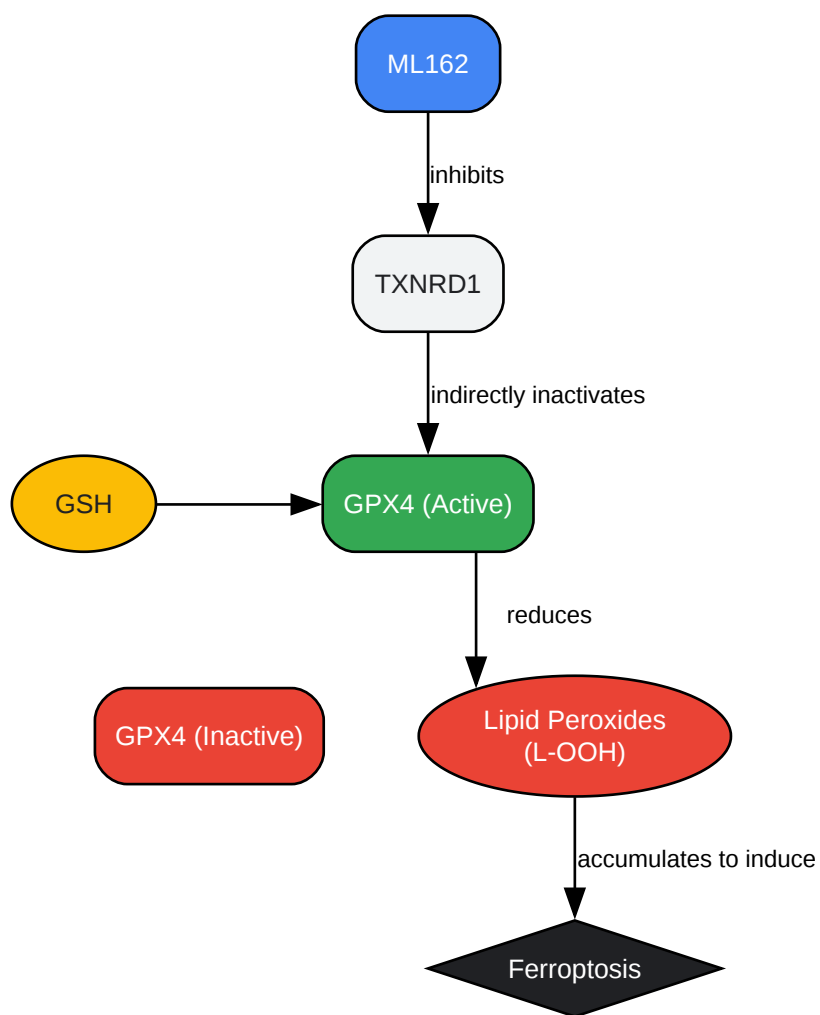
The effective concentration of **ML162** can vary significantly between different cell lines. It is crucial to perform a dose-response experiment to determine the optimal concentration for your specific cell line. Based on published data, the effective concentration of **ML162** and the similar compound RSL3 can range from nanomolar to micromolar concentrations.

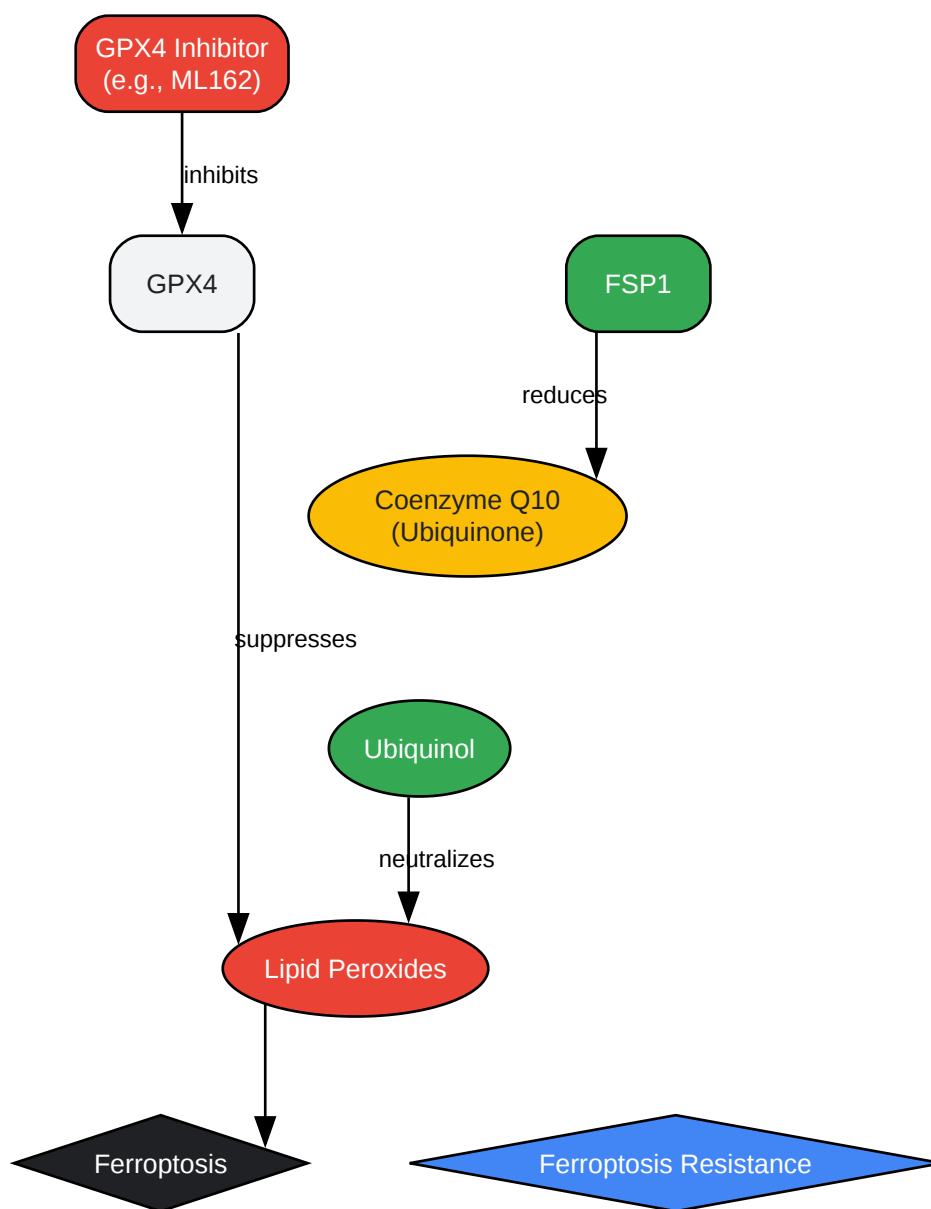
Troubleshooting Guide: ML162 Not Inducing Ferroptosis

If you are not observing the expected ferroptotic phenotype in your cell line after treatment with **ML162**, several factors could be at play. This guide provides a step-by-step approach to troubleshoot your experiment.

Diagram: Troubleshooting Workflow







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